

TMX-2172 In Vitro Assay Application Notes and Protocols

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Compound of Interest

Compound Name: TMX-2172

Cat. No.: B15542857

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Abstract

TMX-2172 is a potent and selective dual degrader of Cyclin-Dependent Kinase 2 (CDK2) and Cyclin-Dependent Kinase 5 (CDK5).^{[1][2][3]} As a heterobifunctional Proteolysis Targeting Chimera (PROTAC), **TMX-2172** recruits the E3 ubiquitin ligase Cereblon (CRBN) to induce the ubiquitination and subsequent proteasomal degradation of its target proteins.^[1] This targeted protein degradation offers high selectivity for CDK2 and CDK5 over other kinases, including the closely related CDK1, CDK4, and CDK6, thus minimizing off-target effects that are common with traditional kinase inhibitors.^{[1][3][4]} These application notes provide detailed protocols for in vitro assays to characterize the activity of **TMX-2172**, including its anti-proliferative effects and its ability to induce target protein degradation in cancer cell lines.

Quantitative Data Summary

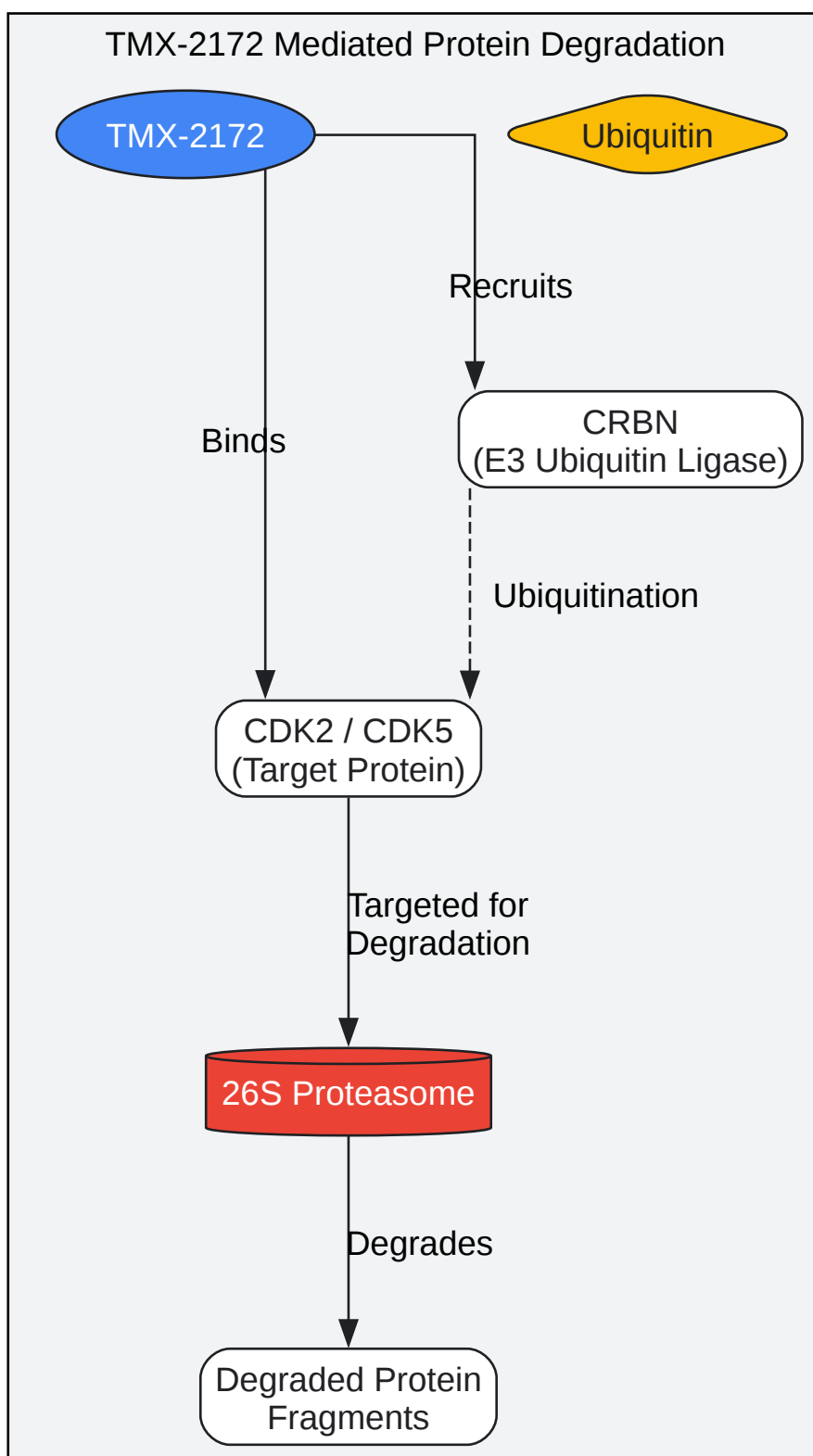
The following table summarizes the key in vitro potencies of **TMX-2172** from biochemical and cell-based assays.

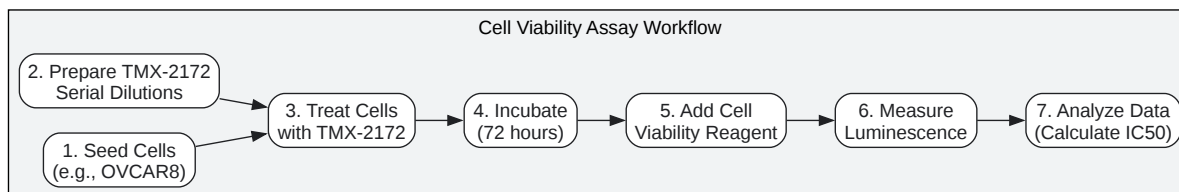
Assay Type	Target/Cell Line	Parameter	Value (nM)
Biochemical Assay	CDK2/cyclin A	IC50	6.5
	CDK5/p25	IC50	6.8
Cell-Based Assay	OVCAR8	Anti-proliferative IC50	33.1
Jurkat	Cellular CRBN Engagement IC50	46.9	

Table 1: Summary of **TMX-2172** in vitro activity. Data compiled from multiple sources.[\[3\]](#)[\[5\]](#)

Signaling Pathway

TMX-2172 functions as a PROTAC to induce the degradation of CDK2 and CDK5. It is composed of a ligand that binds to CDK2/5, a linker, and a ligand that recruits the E3 ubiquitin ligase, Cereblon (CRBN). By bringing the target protein and the E3 ligase into close proximity, **TMX-2172** facilitates the transfer of ubiquitin from the E3 ligase to the target protein. Poly-ubiquitination marks the target protein for recognition and degradation by the 26S proteasome.





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References

- 1. Development of CDK2 and CDK5 Dual Degradator TMX-2172 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
- 3. TMX-2172 | CDK2/5 PROTAC | Probechem Biochemicals [probechem.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
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